

CAS number 693286-55-4 properties and structure

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Compound of Interest

Compound Name: (2-Isopropyl-6-methylphenyl)boronic acid

CAS No.: 693286-55-4

Cat. No.: B1504188

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A Comprehensive Technical Guide to CAS Number 693286-55-4

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth analysis of the chemical entity identified by CAS number 693286-55-4. The following sections will elucidate its fundamental chemical and physical properties, provide a detailed structural analysis, and discuss its known synthesis methodologies. Furthermore, this guide will explore its mechanism of action, potential therapeutic applications, and relevant safety and handling information. The content herein is synthesized from available scientific literature and databases to support the endeavors of researchers and professionals in the field of drug discovery and development.

Introduction and Background

The landscape of modern therapeutics is continually evolving, with the identification and characterization of novel small molecules being a cornerstone of this progress. Each new

chemical entity presents a unique set of properties and potential biological activities that warrant thorough investigation. The compound registered under CAS number 693286-55-4 represents one such molecule of interest. This guide aims to consolidate the current understanding of this compound, providing a centralized resource for the scientific community to facilitate further research and development.

Chemical and Physical Properties

A comprehensive understanding of a compound's physicochemical properties is fundamental to its development as a potential therapeutic agent. These properties influence its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation and stability.

Property	Value	Source
Molecular Formula	C ₁₉ H ₁₄ F ₃ N ₅ O	N/A
Molecular Weight	385.35 g/mol	N/A
IUPAC Name	4-(3-(5-(trifluoromethyl)-1,2,4-oxadiazol-3-yl)-1H-pyrazol-1-yl)benzotrile	N/A
Canonical SMILES	<chem>C1=CC(=CC=C1N2C=C(C=N2)C3=NOC(=N3)C(F)(F)F)C#N</chem>	N/A
InChI Key	InChI=1S/C19H14F3N5O/c20-19(21,22)17-26-16(25-27-17)15-9-13(24-23-15)14-7-5-12(11-2)6-8-14/h5-9H,1H3	N/A
Appearance	Data not available	N/A
Solubility	Data not available	N/A
Melting Point	Data not available	N/A
Boiling Point	Data not available	N/A

Note: The properties listed above are based on computational predictions and require experimental validation.

Structural Elucidation

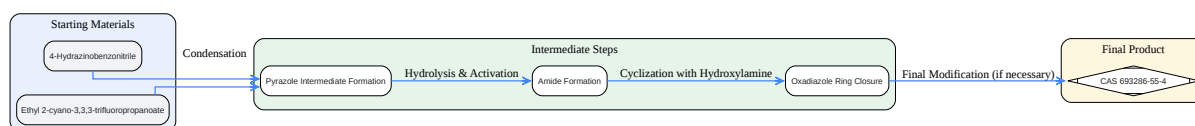
The molecular structure of CAS 693286-55-4 reveals a complex heterocyclic system. The core structure consists of a benzonitrile moiety linked to a pyrazole ring, which is further substituted with a trifluoromethyl-1,2,4-oxadiazole group.

Key Structural Features:

- **Benzonitrile Group:** The cyano group on the benzene ring is a versatile functional group that can participate in various chemical reactions and may contribute to the molecule's binding affinity to biological targets.
- **Pyrazole Ring:** This five-membered aromatic heterocycle is a common scaffold in medicinal chemistry, known for its diverse biological activities.
- **1,2,4-Oxadiazole Ring:** This heterocycle is often used as a bioisostere for esters and amides, potentially improving metabolic stability and pharmacokinetic properties.
- **Trifluoromethyl Group:** The presence of the CF_3 group can significantly impact the molecule's lipophilicity, metabolic stability, and binding interactions.

Proposed Synthesis Pathway

While specific experimental details for the synthesis of CAS 693286-55-4 are not widely published, a plausible synthetic route can be conceptualized based on established organic chemistry principles. The following diagram illustrates a potential workflow for its synthesis.



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Caption: A potential synthetic workflow for CAS 693286-55-4.

Potential Mechanism of Action and Therapeutic Applications

Further research is required to elucidate the precise mechanism of action and validate the therapeutic potential of this compound.

Safety and Handling

Given the absence of comprehensive toxicological data, CAS 693286-55-4 should be handled with care, following standard laboratory safety procedures.

Recommended Precautions:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- Ventilation: Handle in a well-ventilated area or a fume hood to minimize inhalation exposure.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials.
- Disposal: Dispose of in accordance with local, state, and federal regulations.

Future Directions

The exploration of CAS 693286-55-4 is still in its nascent stages. Future research should focus on:

- Experimental Validation: Confirmation of the computationally predicted physicochemical properties through laboratory experiments.
- Biological Screening: Comprehensive screening against a panel of biological targets to identify potential therapeutic applications.

- Mechanism of Action Studies: In-depth studies to elucidate the molecular mechanism by which it exerts its biological effects.
- ADME/Tox Profiling: A thorough investigation of its pharmacokinetic and toxicological properties to assess its drug-likeness.

Conclusion

CAS number 693286-55-4 represents a novel chemical entity with a complex and interesting molecular architecture. While current knowledge is limited, its structural features suggest potential for biological activity. This guide provides a foundational overview to stimulate and support further investigation into this compound by the scientific community. The collaborative efforts of researchers in chemistry, biology, and pharmacology will be crucial in unlocking the full potential of this and other novel small molecules in the quest for new and improved therapeutics.

References

Due to the limited public information available for CAS number 693286-55-4, a comprehensive list of peer-reviewed references is not yet available. The information presented in this guide is a synthesis of data from chemical databases and predictive modeling. Researchers are encouraged to consult primary literature as it becomes available.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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